

Personal protective equipment for handling 1-(Trimethylsilyl)-1-propyne

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Compound of Interest

Compound Name: 1-(Trimethylsilyl)-1-propyne

Cat. No.: B132021

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Essential Safety and Handling Guide for 1-(Trimethylsilyl)-1-propyne

This guide provides crucial safety protocols and logistical information for the handling and disposal of **1-(Trimethylsilyl)-1-propyne** (CAS No. 6224-91-5), a highly flammable and irritant liquid. Adherence to these procedures is vital for ensuring laboratory safety.

Hazard Summary & Key Data

1-(Trimethylsilyl)-1-propyne is classified as a Category 2 flammable liquid, posing a significant fire risk.^{[1][2][3]} It is also known to cause serious eye irritation and skin irritation.^{[1][2][3]} Inhalation may lead to respiratory irritation.^[3]

Property	Value	Source
CAS Number	6224-91-5	[1] [2]
Molecular Formula	C ₆ H ₁₂ Si	[1] [2]
Molecular Weight	112.25 g/mol	[1] [2]
Appearance	Colorless to Almost Colorless Liquid	[1] [4]
Boiling Point	99-100 °C	
Flash Point	-4 °C (4 °C) (closed cup)	[4]
Density	0.758 g/mL at 25 °C	
Storage Temperature	2-8°C (Refrigerated)	[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to mitigate the risks of exposure and injury. The following equipment must be worn when handling **1-(Trimethylsilyl)-1-propyne**.

Protection Type	Specification	Rationale
Eye & Face	Chemical safety goggles and a face shield.	Protects against splashes that can cause serious eye irritation.[1][5]
Hand	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Prevents skin contact which causes irritation.[1][5]
Body	Flame-retardant lab coat and chemical-resistant apron or coveralls.	Protects against skin contact and in case of fire.[5][6]
Respiratory	Work in a certified chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate filter (e.g., ABEK type).	Prevents inhalation of vapors which can cause respiratory irritation.[3][5]

Operational Plan: Handling and Storage Protocols

Safe handling requires stringent adherence to protocols that control ignition sources and prevent exposure.

Engineering Controls

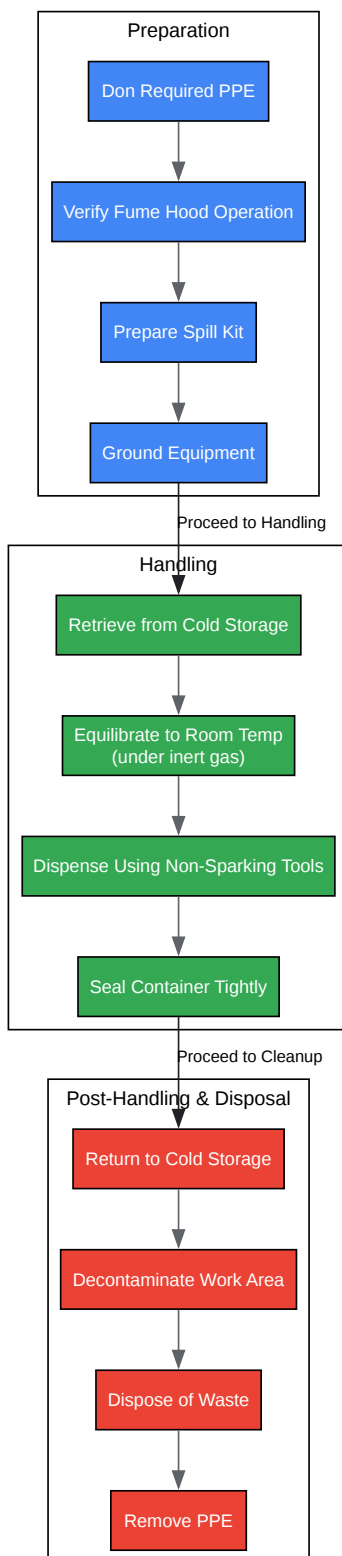
- Ventilation: All handling must occur inside a well-ventilated laboratory, preferably within a chemical fume hood.[1][5]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and hot surfaces. [2] Use explosion-proof electrical, ventilating, and lighting equipment.[1][2]
- Static Discharge: Ground and bond containers and receiving equipment to prevent static discharge, a potential ignition source.[1][2] Use only non-sparking tools.[1][2]

Storage

- Conditions: Store in a tightly closed container in a cool, well-ventilated area, such as an explosion-proof refrigerator set between 2-8°C.[1][2]
- Atmosphere: The compound is sensitive to air and moisture.[2] Store under an inert gas like nitrogen.[2][5]
- Incompatibilities: Keep away from strong oxidizing agents and strong bases.[5]

Experimental Workflow Diagram

Workflow: Handling 1-(Trimethylsilyl)-1-propyne

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Caption: A step-by-step workflow for the safe handling of **1-(Trimethylsilyl)-1-propyne**.

Emergency and First-Aid Procedures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [1] [5]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water and soap for at least 15 minutes. [1] [5] If irritation persists, seek medical attention. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. [1] [5] Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [1] [5]
Fire	Use dry chemical, foam, or carbon dioxide extinguishers. [1] Do not use water, as it may spread the fire. [1] Firefighters should wear self-contained breathing apparatus (SCBA). [5]

Disposal Plan

Chemical waste must be managed in accordance with all federal, state, and local regulations.
[\[1\]](#)[\[5\]](#)

- Waste Classification: As a flammable and hazardous substance, **1-(Trimethylsilyl)-1-propyne** waste must be classified as hazardous.[\[5\]](#)
- Disposal Method: Do not dispose of it down the drain or into the environment.[\[1\]](#)[\[5\]](#) The recommended method is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)

- Container Disposal: Dispose of the empty container as unused product in accordance with regulations.[1]

It is the responsibility of the waste generator to ensure complete and accurate classification and disposal.[1][5]

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